

Essential Guide to the Proper Disposal of ANR94

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Compound of Interest

Compound Name: ANR94

Cat. No.: B1663730

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental compliance. This document provides a detailed, step-by-step guide for the safe disposal of **ANR94**, a potent and selective adenosine A2A receptor (AA2AR) antagonist used in research.^{[1][2]} While a comprehensive Safety Data Sheet (SDS) with specific disposal instructions for **ANR94** is not readily available in public domains, the following procedures are based on established best practices for the disposal of solid research chemicals and purine analogs.

Disclaimer: This guide is for informational purposes and is based on general laboratory safety protocols. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure full compliance with all local, state, and federal regulations.

I. Hazard Assessment and Personal Protective Equipment (PPE)

Before initiating any disposal procedures, it is crucial to conduct a thorough hazard assessment. **ANR94** is a bioactive compound, and while it may be shipped as a non-hazardous chemical for research purposes, all research chemicals should be handled with care. As a purine analog, it may have cytotoxic or other biological effects.^{[3][4]}

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Hand Protection	Nitrile or other chemically resistant gloves.	To prevent skin contact.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from dust particles.
Skin and Body Protection	Laboratory coat.	To prevent contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area, preferably a fume hood.	To avoid inhalation of fine particles.

II. Waste Segregation and Collection

Proper segregation of chemical waste at the point of generation is a critical step in ensuring safe and compliant disposal.

Step-by-Step Segregation and Collection Protocol:

- Designate as Hazardous Waste: In the absence of specific information to the contrary, treat **ANR94** as a hazardous chemical waste.^{[5][6][7]}
- Use Original Container: Whenever possible, dispose of solid **ANR94** in its original manufacturer's container.^[8] This ensures the container is compatible with the chemical and is clearly labeled with the chemical name.
- Create a Hazardous Waste Label: If the original container is not available, use a new, clean, and compatible container. Attach a hazardous waste tag provided by your institution's EHS department. The label must include:
 - The words "Hazardous Waste".^[6]
 - The full chemical name: "8-Ethoxy-9-ethyl-9H-purin-6-amine (**ANR94**)".^[9]
 - The quantity of the waste.

- The date of waste generation.
- The principal investigator's name and contact information.[6]
- The laboratory location (building and room number).
- Seal the Container: Ensure the container is tightly sealed to prevent any spills or release of dust.
- Store Safely: Store the sealed waste container in a designated hazardous waste accumulation area within the laboratory. This area should be clearly marked, away from general lab traffic, and in a secondary containment bin to capture any potential leaks.[8]

III. Disposal of Contaminated Materials

Any materials that have come into contact with **ANR94**, such as gloves, weigh boats, or absorbent paper, should also be disposed of as hazardous waste.

Procedure for Contaminated Lab Trash:

- Collect in a Designated Bag: Place all chemically contaminated solid waste into a designated, clearly labeled, and chemically resistant bag.[8]
- Double Bagging: It is good practice to double-bag the waste to prevent leaks.[8]
- Labeling: Clearly label the bag with a hazardous waste tag, listing the chemical contaminant (**ANR94**) and the type of waste (e.g., "Contaminated Lab Trash").
- Seal and Store: Securely seal the bag and store it in the designated hazardous waste accumulation area.

IV. Final Disposal

The final disposal of hazardous waste must be handled by trained professionals.

Arranging for Professional Disposal:

- Contact EHS: Once your hazardous waste container is ready for pickup, contact your institution's Environmental Health and Safety (EHS) department.
- Schedule a Pickup: Follow your institution's specific procedures for scheduling a hazardous waste pickup. This may involve an online request form or a direct call to the EHS office.[10]
- Do Not Dispose in Regular Trash or Down the Drain: Under no circumstances should solid chemical waste like **ANR94** be disposed of in the regular trash or washed down the sink.[5] [6] This can lead to environmental contamination and potential harm to sanitation workers.

V. Experimental Protocols and Data Presentation

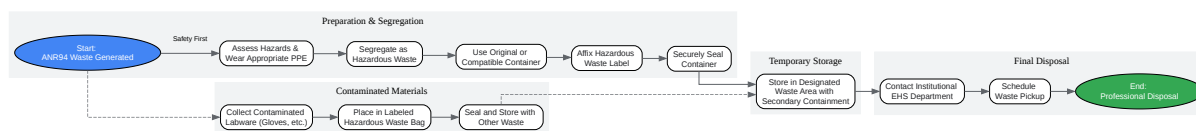
As this document focuses on disposal procedures, detailed experimental protocols for **ANR94** are not within its scope. For information on the biological activity and use of **ANR94** in experimental settings, please refer to relevant research publications.

Quantitative Data Summary:

Property	Value	Source
Chemical Name	8-Ethoxy-9-ethyl-9H-purin-6-amine	[9]
CAS Number	634924-89-3	[1]
Molecular Formula	C ₉ H ₁₃ N ₅ O	[1]
Molecular Weight	207.23 g/mol	[1]
Appearance	Solid	
Solubility	Soluble in DMSO and ethanol	
Storage	Store at room temperature or as recommended by the supplier.	[1]

VI. Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **ANR94**.



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Caption: Workflow for the safe disposal of **ANR94** and contaminated materials.

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